

# INCB3344: In Vivo Mouse Dosage and Administration Application Notes

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo administration of **INCB3344**, a potent and selective CCR2 antagonist, in various mouse models of disease. The information compiled herein is intended to guide researchers in designing and executing preclinical studies.

### Introduction

**INCB3344** is a small molecule inhibitor of the C-C chemokine receptor 2 (CCR2), which plays a crucial role in mediating the migration of monocytes and macrophages to sites of inflammation. By blocking the interaction of CCR2 with its ligand, CCL2 (also known as MCP-1), **INCB3344** effectively reduces the infiltration of inflammatory cells, making it a valuable tool for studying the role of CCR2 in a variety of inflammatory and autoimmune diseases. This document summarizes key in vivo dosage and administration protocols from published literature.

# Data Presentation: Dosage and Administration Summary

The following tables provide a structured overview of **INCB3344** dosage and administration details across different mouse models.

Table 1: INCB3344 Oral Administration in Mouse Models



Mouse Model	Strain	Dosage	Frequency	Vehicle	Reference
Delayed-Type Hypersensitiv ity	BALB/c	30, 60, 100 mg/kg	Twice daily (BID)	Not specified	[1][2]
Status Epilepticus	C57BL/6	30, 100 mg/kg	Single dose	5% NMP, 5% Solutol HS- 15, 30% PEG-400, 60% citric acid (10 mM)	Not specified
Thioglycolate -Induced Peritonitis	Female BALB/c (20 g)	30, 60, 100 mg/kg	Twice daily (BID) for 48h	Not specified	[3]

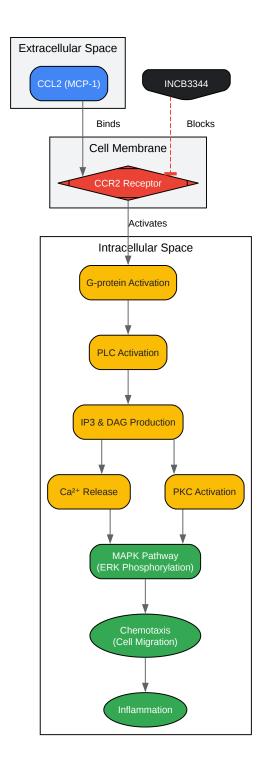
Table 2: INCB3344 Intraperitoneal Administration in Mouse Models

Mouse Model	Strain	Dosage	Frequency	Vehicle	Reference
Diabetic Nephropathy	db/db	5 mg/kg/day	Three times a week for 8 weeks	10% DMSO in physiological saline	Not specified
Thioglycolate -Induced Peritonitis	BALB/c	Not specified	Not specified	Not specified	[4]

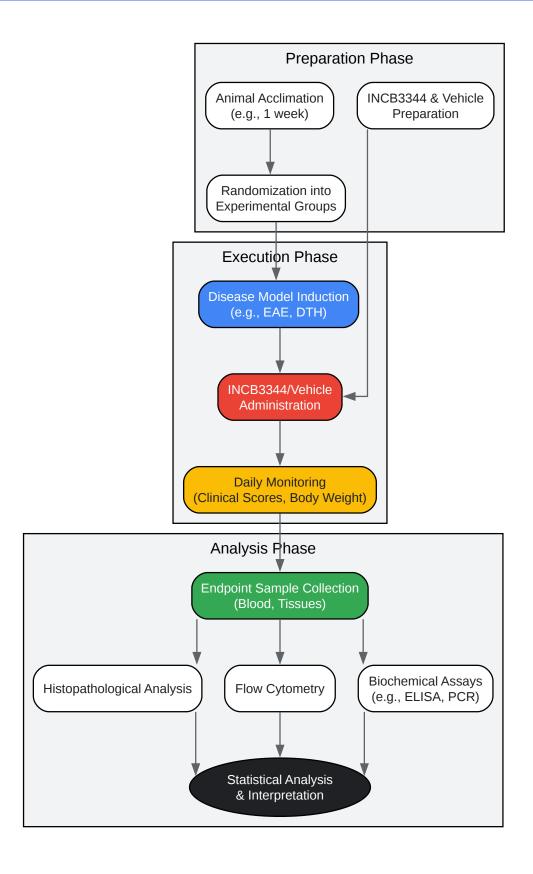
## **Signaling Pathway**

**INCB3344** exerts its effects by antagonizing the CCR2 signaling pathway, which is pivotal in monocyte and macrophage recruitment.









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